

Personal protective equipment for handling 2-Pyridylacetonitrile

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Compound of Interest

Compound Name: 2-Pyridylacetonitrile

Cat. No.: B1294559

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Essential Safety Protocols for Handling 2-Pyridylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

Handling **2-Pyridylacetonitrile** requires stringent safety measures due to its significant health hazards. This guide provides essential, immediate safety and logistical information, including detailed personal protective equipment (PPE) requirements, operational plans, and disposal protocols to ensure the well-being of laboratory personnel and environmental protection.

Hazard Summary

2-Pyridylacetonitrile is classified as a highly toxic substance. It is fatal if swallowed, fatal in contact with skin, and fatal if inhaled.[1][2] It is also known to cause serious skin and eye irritation and may lead to respiratory irritation.[1][3][4] Therefore, adherence to the following safety protocols is mandatory.

Chemical and Physical Properties

The following table summarizes key quantitative data for **2-Pyridylacetonitrile**.

Property	Value	Source
CAS Number	2739-97-1	[1][4][5]
Molecular Formula	C ₇ H ₆ N ₂	[2][4][5]
Molecular Weight	118.14 g/mol	[2][5]
Appearance	White or Colorless to Yellow to Orange powder to lump to clear liquid	[2]
Melting Point	23-25 °C	[1]
Boiling Point	76-77 °C at 2 mmHg	[1][5]
Density	1.059 g/mL at 25 °C	[5]
Flash Point	93-94 °C (closed cup)	[1][5]
LD50 Oral (Rat)	166 mg/kg	[1]
LD50 Dermal (Rat)	68 mg/kg	[1]

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is critical. The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Mandatory PPE Ensemble

- Eye and Face Protection:
 - Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[4]
 - In situations with a higher risk of splashing, a face shield is required in addition to safety glasses.[5]
- Hand Protection:

- Wear impervious, chemical-resistant gloves.[4] Gloves must be inspected for integrity before each use.
- Follow proper glove removal technique (without touching the glove's outer surface) to prevent skin contact.[6]
- Dispose of contaminated gloves immediately after use as hazardous waste.[6]
- Skin and Body Protection:
 - Wear a lab coat or impervious clothing to prevent skin contact.[4]
 - All contaminated clothing must be removed immediately and decontaminated before reuse.[2][4]
- Respiratory Protection:
 - All handling should occur in a well-ventilated area, preferably a certified chemical fume hood.[1][4][7]
 - If ventilation is inadequate or there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK (EN14387) or P95/P1 particle respirator) is mandatory.[5][6]

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure a certified chemical fume hood is operational. An emergency eyewash station and safety shower must be accessible within the immediate work area.[1][7]
- Handling: Avoid all contact with skin, eyes, and clothing.[1] Do not breathe dust, fumes, or vapors.[1][2]
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.[1][4] Do not eat, drink, or smoke in the laboratory area where the chemical is being used.[1][2]

- Storage: Store **2-Pyridylacetonitrile** in a cool, dry, and well-ventilated area in a tightly closed container, away from incompatible substances and sources of ignition.[1][2][4][7] The storage area should be locked.[1][4]

Spill and Decontamination Protocol

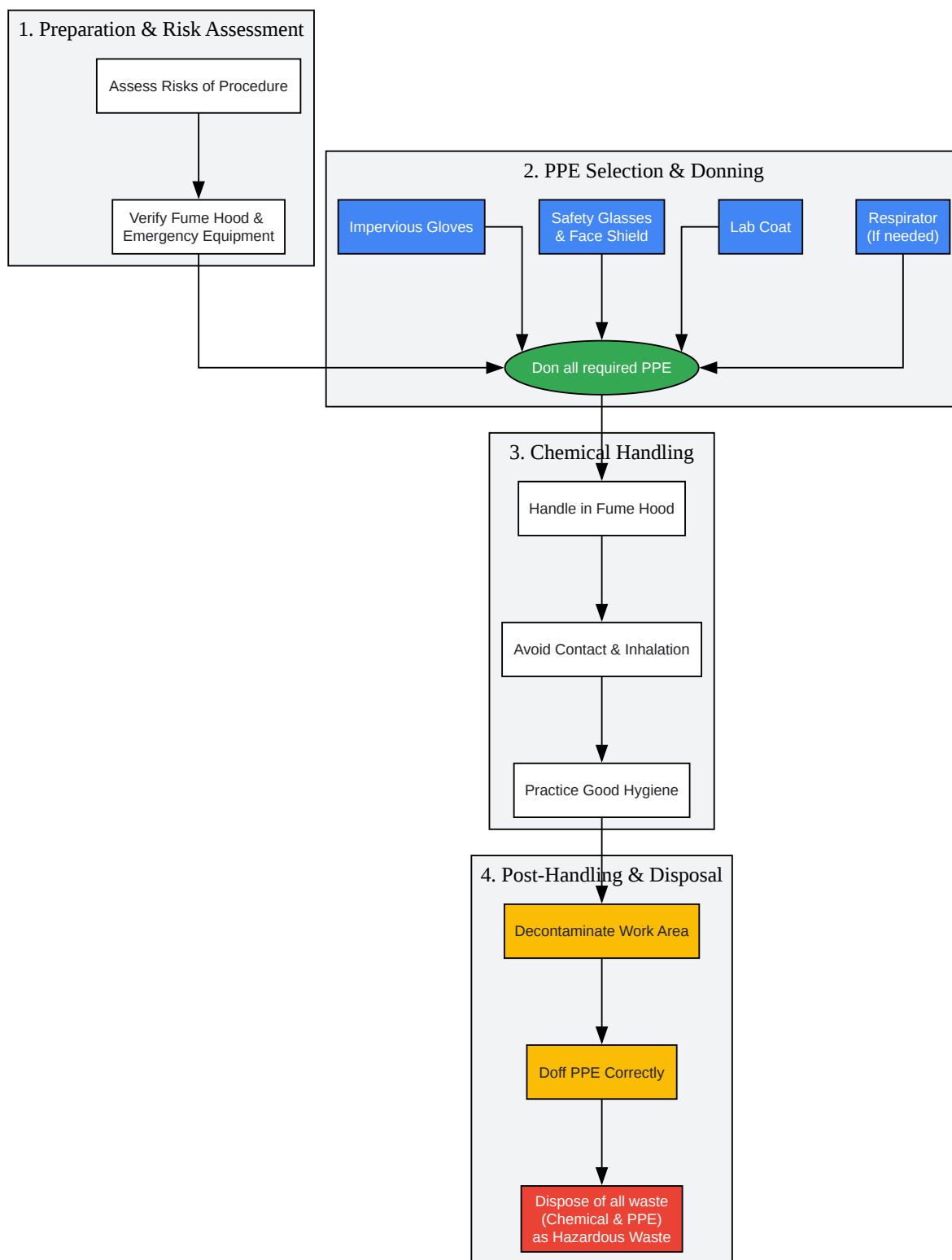
- Evacuate: In case of a spill, immediately evacuate all non-essential personnel from the area.[4]
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, use an inert absorbent material like vermiculite, dry sand, or earth to contain the substance.[8] Avoid creating dust.[4][6]
- Collection: Carefully scoop the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[1][4][8]
- Decontamination: Wash the spill area thoroughly with soap and copious amounts of water.[8] All cleaning materials must be disposed of as hazardous waste.[8]

Waste Disposal Plan

- Waste Segregation: All materials contaminated with **2-Pyridylacetonitrile**, including the chemical itself, empty containers, and used PPE, must be treated as hazardous waste.[8]
- Containerization: Collect waste in a clearly labeled, sealed, and chemically compatible container.[7][8]
- Disposal: Arrange for the disposal of hazardous waste through a licensed and approved waste disposal company.[1][6][8] Do not dispose of it in drains or the general trash.[1][4]

Visual Workflow for Handling 2-Pyridylacetonitrile

The following diagram outlines the critical decision-making and operational workflow for safely handling **2-Pyridylacetonitrile**.



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Caption: Workflow for the safe handling and disposal of **2-Pyridylacetonitrile**.

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